

## Part 1: Executive Summary (Immediate Action Card)

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: *Boc-D-glu-oet dcha*

CAS No.: 449171-15-7

Cat. No.: B558527

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### **Boc-D-Glu-OEt DCHA** (Boc-D-Glutamic acid

-ethyl ester

-dicyclohexylamine salt) is a stable, crystalline solid used in peptide synthesis.<sup>[1]</sup> While the amino acid component is relatively benign, the Dicyclohexylamine (DCHA) counter-ion is corrosive and toxic to aquatic life.

Do NOT flush this compound down the drain.<sup>[2][3]</sup> Do NOT dispose of in regular trash.

#### Disposal Directive:

- Classification: Hazardous Chemical Waste (Toxic / Corrosive).
- Primary Method: High-temperature incineration via a licensed hazardous waste contractor.<sup>[1]</sup>
- Segregation: Store with Solid Organic Toxics or Solid Organics. Keep away from oxidizers and acids.

## Part 2: Chemical Identification & Hazard Analysis

To dispose of this chemical safely, you must understand its components. The "DCHA" salt form significantly alters the safety profile compared to the free acid.

### Chemical Profile

| Property            | Detail                                                                  |
|---------------------|-------------------------------------------------------------------------|
| Chemical Name       | Boc-D-Glutamic acid                                                     |
|                     | -ethyl ester dicyclohexylamine salt                                     |
| Common Abbreviation | Boc-D-Glu-OEt                                                           |
|                     | DCHA                                                                    |
| CAS Number          | 86938-17-2 (L-isomer ref); D-isomer is enantiomeric                     |
| Molecular Formula   |                                                                         |
| Physical State      | White to off-white crystalline powder                                   |
| Solubility          | Soluble in organic solvents (DCM, Methanol); sparingly soluble in water |

### Critical Hazards (The "DCHA Factor")

The Dicyclohexylamine (DCHA) moiety is the primary driver for hazardous waste classification.

- **Skin/Eye Corrosion:** DCHA is a secondary amine that can cause severe skin burns and eye damage upon contact with moisture [1].
- **Aquatic Toxicity:** DCHA is very toxic to aquatic life with long-lasting effects.[1][2] Release into sewage systems is a violation of environmental compliance (EPA/local regulations) [2].
- **Stability:** The salt is stable under normal conditions but will release free DCHA if treated with strong bases or acids.

## Part 3: Pre-Disposal Handling & Storage

Before disposal, the material must be stabilized and contained.[4][5]

## Personal Protective Equipment (PPE)

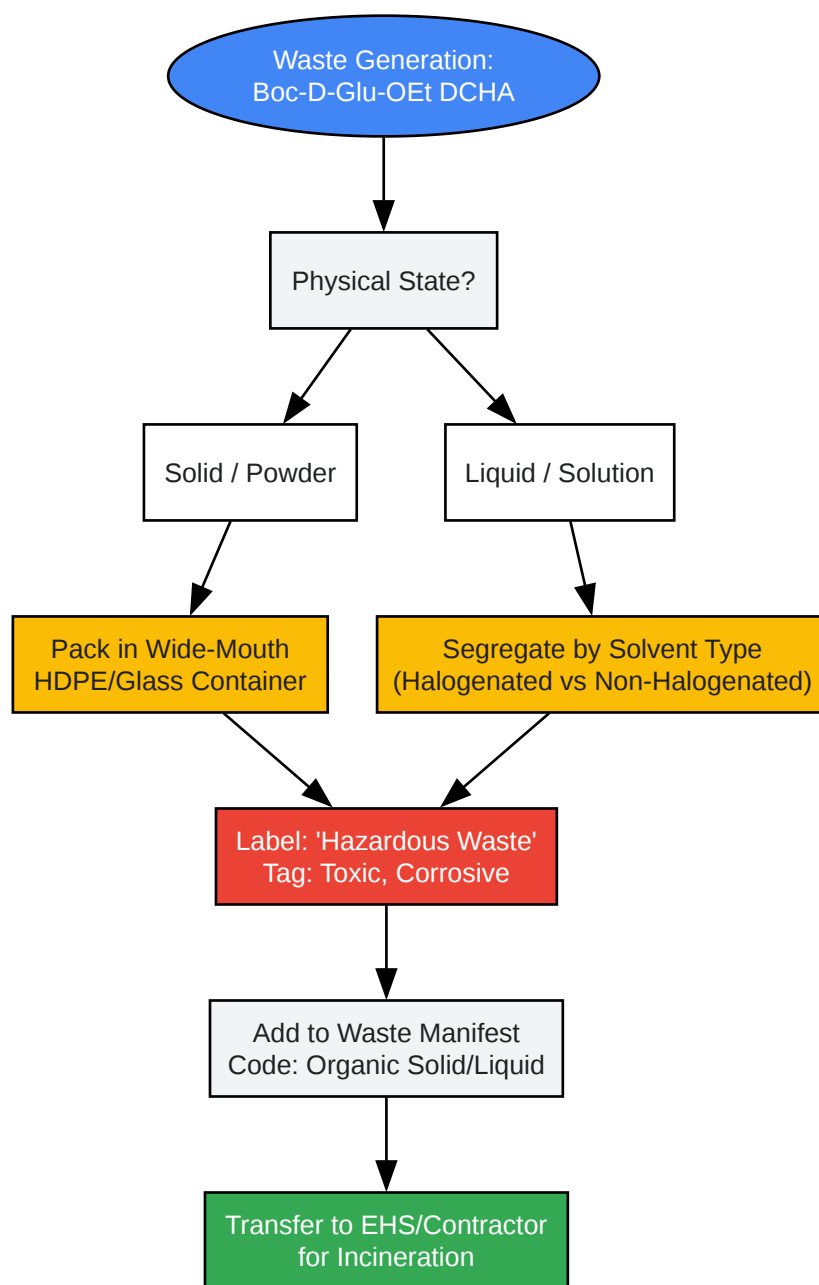
- Hands: Nitrile rubber gloves (minimum 0.11 mm thickness). Double-gloving recommended if handling solutions.[1]
- Eyes: Chemical safety goggles. Face shield if pouring large liquid volumes.
- Respiratory: N95 dust mask or P100 respirator if handling open powder outside a fume hood.

## Storage for Disposal

- Container: High-density polyethylene (HDPE) or glass jars with screw-top lids.
- Labeling: Must be clearly labeled "Hazardous Waste" with the constituents listed: "Boc-D-Glu-OEt, Dicyclohexylamine".[1]
- Incompatibilities: Do not store in the same secondary container as strong oxidizers (e.g., nitric acid) or strong acids (which can protonate the salt and release heat/fumes).

## Part 4: Step-by-Step Disposal Workflows

### Workflow Logic: Disposal Decision Tree



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Figure 1: Decision matrix for segregating and processing **Boc-D-Glu-OEt DCHA** waste.

## Protocol: Solid Waste Disposal (Pure Substance)

- Containment: Transfer the solid powder into a clean, chemically compatible container (HDPE or Amber Glass).
- Labeling: Affix a Hazardous Waste tag.

- Chemical Name: Boc-D-Glutamic acid ethyl ester DCHA salt.[1]
- Hazards: Toxic, Irritant.
- Decontamination: Wipe the exterior of the container with a damp paper towel.[6] Dispose of the towel as solid hazardous waste.
- Storage: Place in the "Solid Organic Waste" satellite accumulation area until pickup.

## Protocol: Liquid Waste Disposal (Reaction Mixtures)

If the salt is dissolved in a solvent (e.g., Dichloromethane, DMF):

- Identification: Determine if the solvent is Halogenated (DCM, Chloroform) or Non-Halogenated (Methanol, Ethyl Acetate).
- Segregation: Pour into the corresponding waste carboy.
  - Note: Do not mix with aqueous acid waste streams, as this may precipitate the organic acid or liberate free amine.
- Rinsing: Triple-rinse the original vessel with a small amount of compatible solvent and add the rinsate to the waste container.

## Protocol: Empty Container Management

- Triple Rinse: Rinse the empty reagent bottle three times with a solvent capable of dissolving the salt (e.g., Ethanol or Acetone).
- Rinsate Disposal: Collect all rinsates into the Liquid Hazardous Waste stream.
- Defacing: Cross out the original label or remove it entirely.
- Final Step: Once triple-rinsed and dry, the container can often be recycled or discarded as regular glass trash (verify with local EHS rules).

## Part 5: Regulatory & Compliance (US Context)

### RCRA Considerations (EPA)

While "**Boc-D-Glu-OEt DCHA**" is not explicitly P-listed or U-listed, the Dicyclohexylamine component renders it a characteristic waste.[1]

- Waste Code: Likely D002 (Corrosive) if in aqueous solution with high pH, or simply regulated as Toxic due to aquatic toxicity profile [3].
- Best Practice: Always classify as Hazardous Organic Waste destined for fuel blending or incineration.

## Mechanistic Insight: Why Incineration?

Dicyclohexylamine is a robust secondary amine. In standard wastewater treatment plants, it is not readily biodegradable and can inhibit the bacteria used in sludge treatment. High-temperature incineration (

) ensures the complete oxidation of the amine to nitrogen oxides (

), carbon dioxide, and water, preventing environmental accumulation [4].[1]

## References

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- ECHEMI. (2023). **BOC-D-GLU-OET DCHA** Safety Data Sheet & Chemical Properties. Retrieved from
- US Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from
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